

A Technical Guide to the Historical Applications of Cacodylate Compounds in Science

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ferric cacodylate*

Cat. No.: *B1216655*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the historical applications of cacodylate compounds in various scientific disciplines. From their pivotal role in the genesis of organometallic chemistry to their use as herbicides and their consideration as chemical warfare agents, this document details the scientific journey of these arsenic-containing compounds. The information is presented with a focus on quantitative data, experimental methodologies, and visual representations of key processes and relationships.

The Dawn of Organometallic Chemistry: Cadet's Fuming Liquid

The history of cacodylate compounds begins in 1760 with the French chemist Louis Claude Cadet de Gassicourt.^{[1][2][3][4]} While investigating cobalt-containing sympathetic inks, he heated potassium acetate with arsenic trioxide, producing a red-brown, oily liquid.^{[1][2]} This substance, which became known as "Cadet's fuming liquid," was the first organometallic compound ever synthesized, marking a pivotal moment in the history of chemistry.^{[1][4][5][6]}

The liquid was notable for its extremely unpleasant, garlic-like odor and its property of fuming and spontaneously igniting in air.^{[1][2][7]} Around 1840, Robert Bunsen conducted extensive research to characterize the components of this liquid and its derivatives, which was instrumental in the development of radical theory.^[1] Jöns Jacob Berzelius suggested the name

"kakodyl" (later cacodyl) from the Greek words *kakodes* (evil-smelling) and *hyle* (matter) for the dimethylarsinyl radical, $(CH_3)_2As$.^{[7][8]}

Composition of Cadet's Fuming Liquid

Cadet's fuming liquid is primarily a mixture of cacodyl (also known as dicacodyl or tetramethyldiarsine) and cacodyl oxide.

Compound	Chemical Formula	Molar Mass (g/mol)	Key Properties
Cacodyl (Dicacodyl)	$((CH_3)_2As)_2$	209.98	Poisonous, oily liquid with an extremely unpleasant odor; undergoes spontaneous combustion in dry air. [7]
Cacodyl Oxide	$((CH_3)_2As)_2O$	225.98	A key component of Cadet's fuming liquid.

Experimental Protocol: Synthesis of Cadet's Fuming Liquid

The original synthesis by Cadet and the subsequent larger-scale preparations by Bunsen, while historically significant, were fraught with danger due to the toxicity and pyrophoric nature of the products.^{[5][8]}

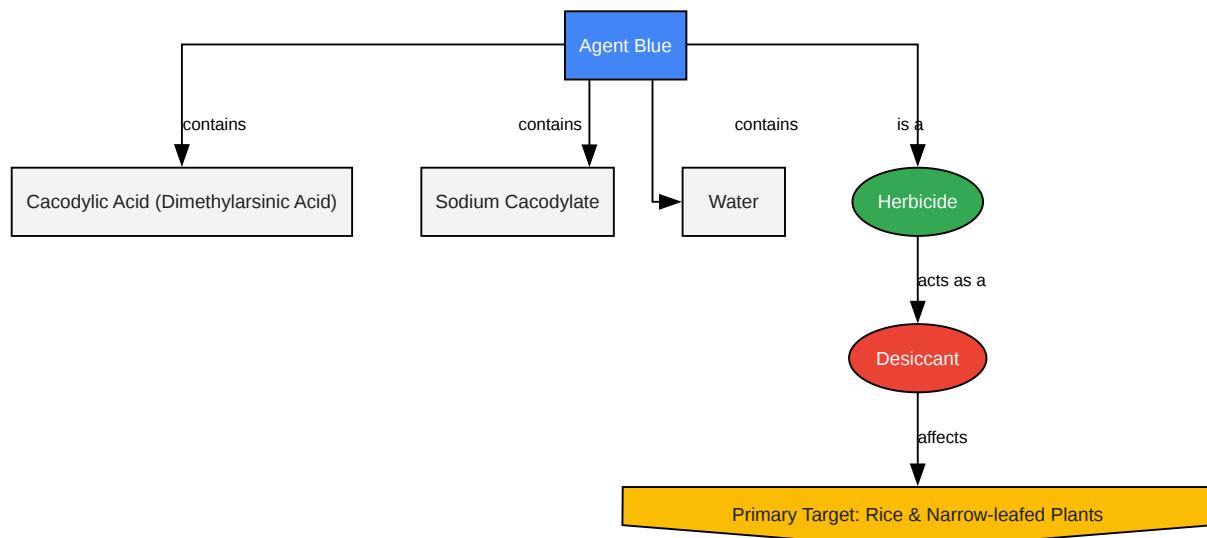
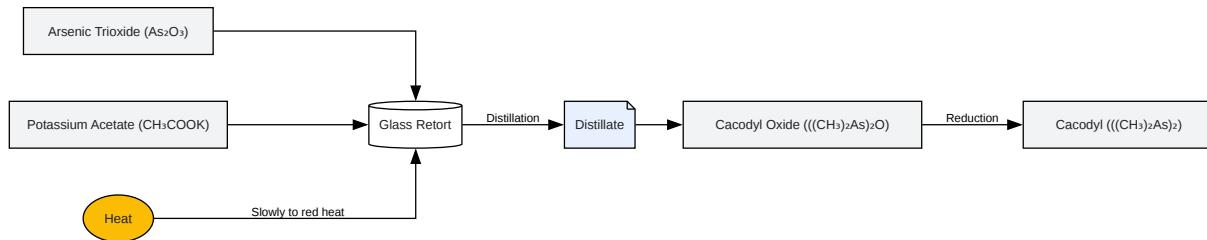
Bunsen's Large-Scale Preparation (c. 1840):

- Reactants: A 1:1 by weight mixture of arsenic trioxide (As_2O_3) and potassium acetate (CH_3COOK).^[8]
- Apparatus: A glass retort heated in a sand bath.^[8]
- Procedure:

- One kilogram of the arsenic trioxide and potassium acetate mixture was placed in the glass retort.[8]
- The retort was heated very slowly to red heat in a sand bath.[8]
- The distillate, consisting of two liquid layers and a solid phase, was collected in a receiver. [8]
- Yield: Approximately 150 g of the red-brown liquid was obtained.[8]

The overall chemical reaction for the formation of cacodyl oxide is: $4 \text{CH}_3\text{COOK} + \text{As}_2\text{O}_3 \rightarrow ((\text{CH}_3)_2\text{As})_2\text{O} + 2 \text{K}_2\text{CO}_3 + 2 \text{CO}_2$ [1][7]

A subsequent reduction of the cacodyl oxide yields cacodyl.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cadet's fuming liquid - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Arsenic - Wikipedia [en.wikipedia.org]
- 5. Historical highlights in organoarsenic chemistry | Feature | RSC Education [edu.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. Cacodyl - Wikipedia [en.wikipedia.org]
- 8. wwwchem.uwimona.edu.jm [wwwchem.uwimona.edu.jm]
- To cite this document: BenchChem. [A Technical Guide to the Historical Applications of Cacodylate Compounds in Science]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216655#historical-applications-of-cacodylate-compounds-in-science>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com